

(6E)-SR 11302: A Technical Guide to a Selective AP-1 Inhibitor

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Compound of Interest

Compound Name: (6E)-SR 11302

Cat. No.: B15602442

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(6E)-SR 11302 is a synthetic retinoid analogue that has garnered significant interest within the research community for its potent and selective inhibition of the Activator Protein-1 (AP-1) transcription factor. Unlike traditional retinoids, SR 11302 does not activate retinoic acid receptors (RARs) or retinoid X receptors (RXRs), making it a valuable tool for dissecting AP-1 specific signaling pathways. This technical guide provides a comprehensive overview of **(6E)-SR 11302**, including its chemical properties, mechanism of action, and biological effects. Detailed experimental protocols and quantitative data from key studies are presented to facilitate its application in laboratory settings. Furthermore, signaling pathways influenced by SR 11302 are visualized to enhance understanding of its molecular interactions.

Chemical and Physical Properties

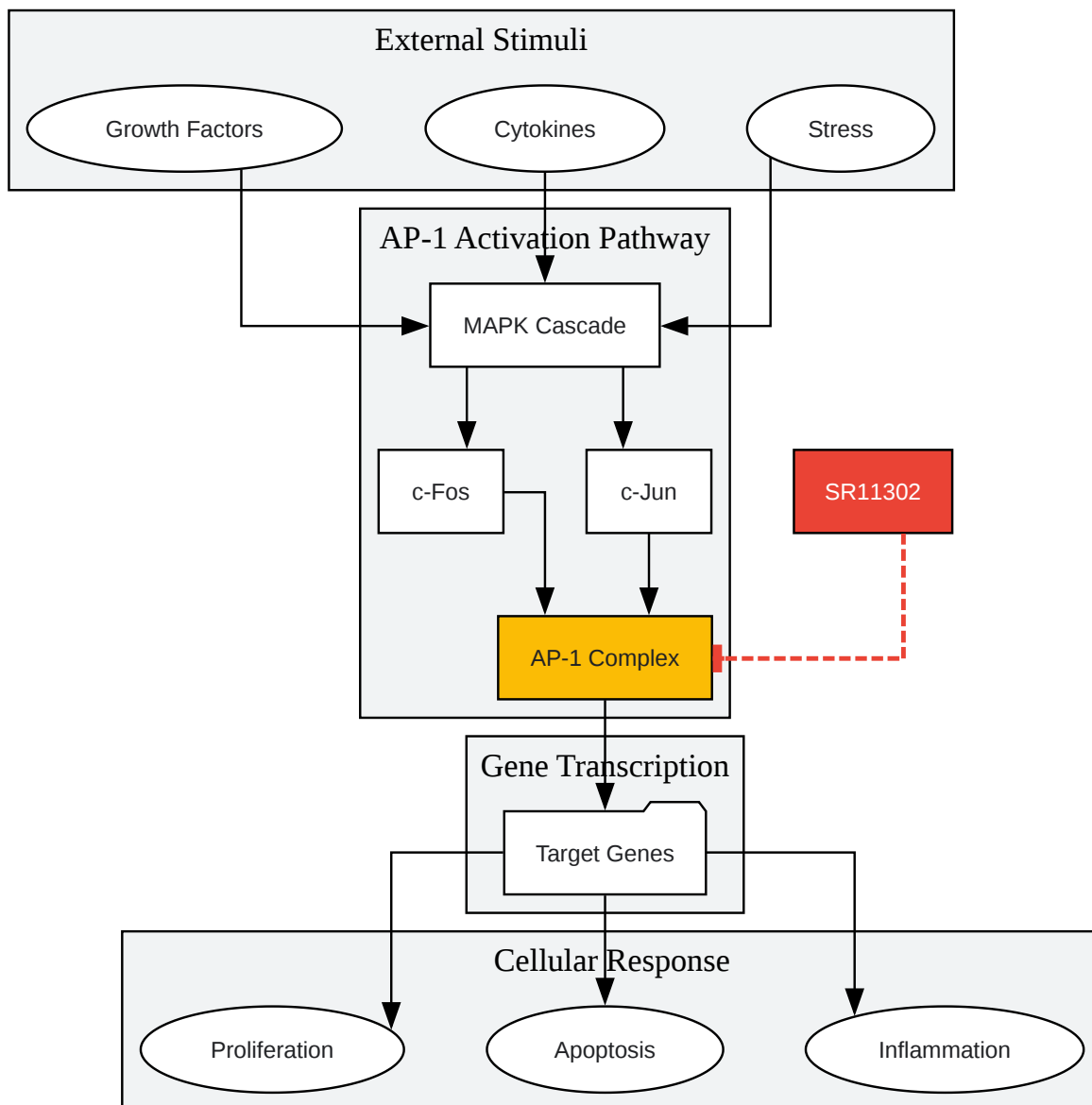
(6E)-SR 11302 is a structurally distinct retinoid characterized by its specific stereochemistry. Its chemical and physical properties are summarized in the table below.

Property	Value
IUPAC Name	(2E,4E,6Z,8E)-3-methyl-7-(p-tolyl)-9-(2,6,6-trimethylcyclohex-1-en-1-yl)nona-2,4,6,8-tetraenoic acid
Synonyms	SR 11302, SR-11302
CAS Number	160162-42-5
Molecular Formula	C ₂₆ H ₃₂ O ₂
Molecular Weight	376.54 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO (>10 mM) and ethanol. [1]
Storage	Store at -20°C. Stock solutions can be stored at -20°C for several months. [1]

Mechanism of Action

(6E)-SR 11302 functions as a selective inhibitor of the AP-1 transcription factor. AP-1 is a dimeric complex typically composed of proteins from the Jun and Fos families (e.g., c-Jun and c-Fos). It plays a crucial role in regulating gene expression in response to a wide array of stimuli, including growth factors, cytokines, and stress signals, thereby controlling cellular processes such as proliferation, differentiation, and apoptosis.

The key feature of SR 11302 is its ability to antagonize AP-1 activity without transactivating the retinoic acid response element (RARE), a hallmark of classical retinoid action mediated by RARs and RXRs. This selectivity allows researchers to specifically probe the consequences of AP-1 inhibition.



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Mechanism of **(6E)-SR 11302** Action

Biological Activities and Applications

(6E)-SR 11302 has demonstrated a range of biological activities, primarily stemming from its anti-AP-1 function. These activities make it a valuable tool in cancer research, immunology, and studies of inflammatory diseases.

Anti-Tumor Activity

SR 11302 exhibits anti-proliferative effects in several cancer cell lines. This is attributed to the inhibition of AP-1-mediated transcription of genes crucial for cell cycle progression and survival.

Table 1: In Vitro Anti-Proliferative Activity of **(6E)-SR 11302**

Cell Line	Cancer Type	Effect	Concentration	Reference
T-47D	Breast Cancer	Inhibition of proliferation	Not specified	[1]
Calu-6	Lung Cancer	Inhibition of proliferation	Not specified	[1]
HeLa	Cervical Cancer	Inhibition of proliferation	Not specified	[1]
A549	Lung Cancer	No impact on viability in 2D culture	1 μ M	[2]
H1299	Lung Cancer	No impact on viability in 2D culture	1 μ M	[2]
H460	Lung Cancer	No impact on viability in 2D culture	1 μ M	[2]
F9	Embryonal Carcinoma	Failed to inhibit proliferation	Not specified	[1]
HL-60	Promyelocytic Leukemia	Very little effect on proliferation or differentiation	Not specified	[1]
NB4	Acute Promyelocytic Leukemia	Very little effect on proliferation or differentiation	Not specified	[1]

In a 4D ex vivo lung cancer model, SR 11302 was shown to reduce metastatic lesion formation. [2]

Table 2: In Vivo Anti-Tumor and Anti-Angiogenic Activity of **(6E)-SR 11302**

Animal Model	Condition	Treatment	Outcome	Reference
AP-1-luciferase transgenic mice	DMBA/TPA-induced skin papilloma	Topical application	Significant inhibition of papilloma formation and AP-1 activation	[1]
Vldlr ^{-/-} mice	Vascular lesions	0.5 mg/kg and 1 mg/kg daily oral gavage	Dose-dependent reduction in vascular lesion number (48% at high dose) and size (40% at high dose)	[3]

Anti-Inflammatory and Other Activities

SR 11302 has also been shown to modulate inflammatory responses and other cellular processes.

Table 3: Other Biological Activities of **(6E)-SR 11302**

Cell/System	Condition	Treatment	Effect	Reference
Hypoxia-treated cells	Hypoxia	1 μ M	Decreased aldosterone levels by 61.9%	[3]
Adenocarcinoma gastric (AGS) cells	Helicobacter pylori infection	2 μ M for 48 hours	Inhibited cell proliferation	[3]
Adenocarcinoma gastric (AGS) cells	Helicobacter pylori infection	2 μ M for 24 hours	Inhibited expression of β -catenin and c-myc	[3]
HepG2 cells	Glycochenodeoxycholic acid (GCDCA)-induced cytotoxicity	1, 10, 50 μ M	Protected against cytotoxicity, restored NOS-3 expression	

Experimental Protocols

The following are generalized protocols for common assays used to evaluate the effects of **(6E)-SR 11302**. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

Cell Culture and Treatment

- **Cell Seeding:** Plate cells in appropriate culture vessels (e.g., 96-well plates for viability assays, 6-well plates for protein extraction) at a density that allows for logarithmic growth during the experiment.
- **SR 11302 Preparation:** Prepare a stock solution of **(6E)-SR 11302** in DMSO (e.g., 10 mM). Further dilute the stock solution in culture medium to the desired final concentrations (e.g., 1 μ M, 2 μ M, 10 μ M, 50 μ M).
- **Treatment:** Replace the culture medium with the medium containing SR 11302 or vehicle control (DMSO). The final DMSO concentration should be kept low (typically $\leq 0.1\%$) to avoid

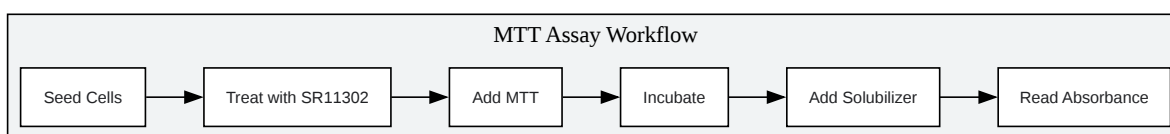
solvent-induced toxicity.

- Incubation: Incubate the cells for the desired duration (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.

Cell Viability Assay (MTT Assay)

This protocol is based on the principle that mitochondrial dehydrogenases in viable cells reduce the yellow tetrazolium salt MTT to purple formazan crystals.

- Cell Treatment: Treat cells with SR 11302 as described in section 4.1 in a 96-well plate.
- MTT Addition: After the treatment period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well.
- Incubation: Incubate the plate for 2-4 hours at 37°C until purple formazan crystals are visible.
- Solubilization: Add 100 µL of solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.



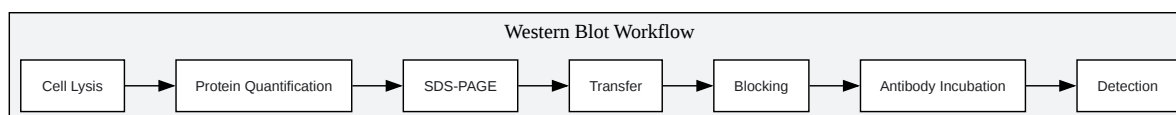
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MTT Cell Viability Assay Workflow

Western Blotting

This protocol outlines the general steps for analyzing protein expression changes induced by SR 11302.

- **Cell Lysis:** After treatment, wash cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA or Bradford assay.
- **Sample Preparation:** Mix equal amounts of protein (e.g., 20-30 µg) with Laemmli sample buffer and heat at 95-100°C for 5 minutes.
- **SDS-PAGE:** Separate the protein samples on a polyacrylamide gel.
- **Protein Transfer:** Transfer the separated proteins to a nitrocellulose or PVDF membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies against target proteins (e.g., c-Fos, c-Jun, Cyclin D1, β -catenin, GAPDH) overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane with TBST and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Wash the membrane again and detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.



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Western Blotting Experimental Workflow

Conclusion

(6E)-SR 11302 is a powerful and selective research tool for investigating the roles of the AP-1 transcription factor in various biological and pathological processes. Its unique ability to inhibit AP-1 without activating RARs/RXRs provides a clear advantage for mechanistic studies. The data and protocols presented in this guide are intended to support researchers in effectively utilizing this compound to advance our understanding of AP-1 signaling in health and disease.

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